

Essential Safety and Logistical Information for Handling MK-204

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Compound of Interest

Compound Name: MK204

Cat. No.: B15623749

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling, use, and disposal of MK-204, a potent and selective inhibitor of aldo-keto reductase family member 1B10 (AKR1B10).[1] Given its application in cancer and diabetes research, adherence to strict safety protocols is paramount to ensure the well-being of laboratory personnel and the integrity of experimental outcomes.

Chemical and Physical Properties

A summary of the key physical and chemical properties of MK-204 is provided in the table below. This information is critical for safe handling and storage.

Property	Value
CAS Number	1959605-73-2
Molecular Formula	C ₁₆ H ₉ Br ₅ ClNO ₄
Molecular Weight	714.22 g/mol
Boiling Point	721.4 ± 60.0 °C at 760 mmHg
Density	2.2 ± 0.1 g/cm ³
Flash Point	390.1 ± 32.9 °C

Note: The toxicological properties of MK-204 have not been fully investigated. It should be handled as a potentially hazardous substance.

Personal Protective Equipment (PPE)

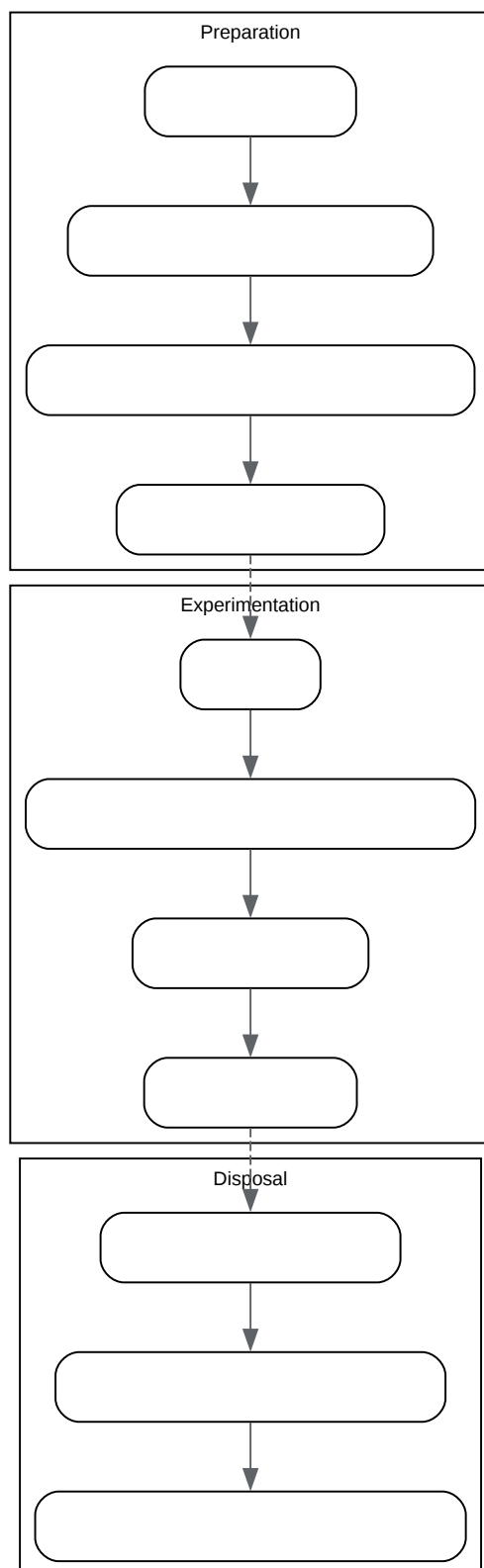
Due to the limited availability of a comprehensive Safety Data Sheet (SDS), a conservative approach to personal protection is recommended. The following PPE should be considered mandatory when handling MK-204 in solid (powder) or solution form.

PPE Category	Required Equipment	Specifications
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield should be worn when there is a risk of splashing.	Must meet appropriate national standards (e.g., ANSI Z87.1 in the US).
Hand Protection	Chemical-resistant gloves.	Nitrile or neoprene gloves are recommended. Inspect gloves for integrity before each use.
Body Protection	Laboratory coat.	A buttoned lab coat is required. For procedures with a higher risk of contamination, a disposable gown is recommended.
Respiratory Protection	Use in a well-ventilated area. A fume hood is required when handling the powder form or creating stock solutions.	If engineering controls are not sufficient, a NIOSH-approved respirator may be necessary.

Operational Plan: Handling and Experimental Protocol

The following is a generalized protocol for the preparation of MK-204 stock solutions and its use in a typical in vitro cell-based assay.

Experimental Workflow for MK-204 Handling

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Caption: Workflow for the safe handling and use of MK-204.

Detailed Methodology:

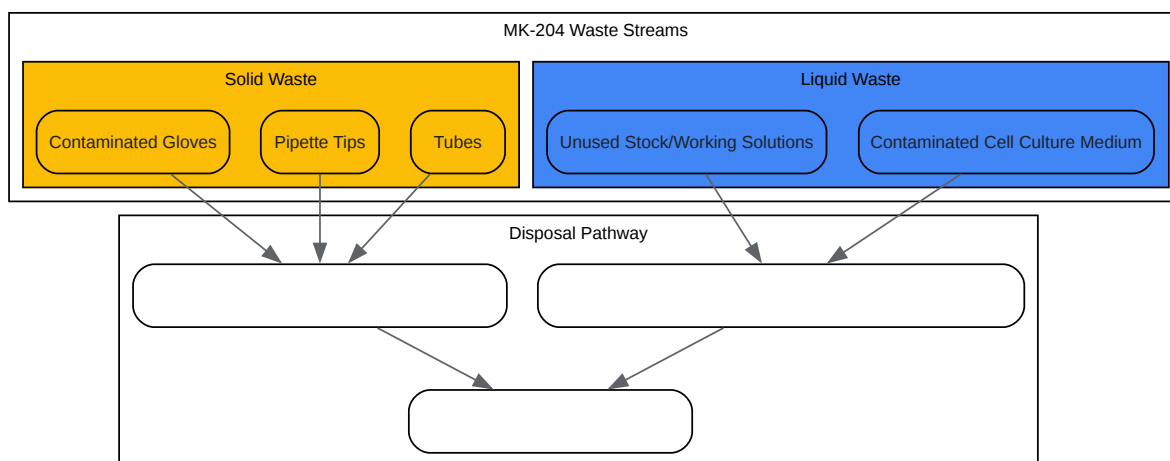
- Preparation of Stock Solution (in a Fume Hood):
 - Don all required personal protective equipment.
 - Carefully weigh the required amount of MK-204 powder using an analytical balance within a chemical fume hood to avoid inhalation of the powder.
 - Dissolve the powder in an appropriate solvent, such as dimethyl sulfoxide (DMSO), to create a high-concentration stock solution.
 - Vortex briefly to ensure complete dissolution.
 - Dispense the stock solution into smaller, single-use aliquots to avoid repeated freeze-thaw cycles.
- Storage:
 - Store the stock solution aliquots at -20°C or -80°C for long-term stability.
- Preparation of Working Solutions:
 - Thaw a single aliquot of the MK-204 stock solution at room temperature.
 - Prepare serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentrations for your experiment.
- Cell Treatment:
 - Add the appropriate volume of the working solution to your cell cultures.
 - Include a vehicle control (medium with the same concentration of DMSO used to dilute the MK-204) in your experimental design.
- Incubation and Analysis:

- Incubate the treated cells for the desired period.
- Proceed with your planned downstream analysis (e.g., cell viability assays, western blotting).

Disposal Plan

Proper disposal of MK-204 and all contaminated materials is crucial to prevent environmental contamination and ensure laboratory safety.

Waste Segregation and Disposal Procedures



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Caption: Segregation and disposal pathway for MK-204 waste.

Disposal Guidelines:

- **Solid Waste:** All disposable items that have come into contact with MK-204, such as gloves, pipette tips, and plastic tubes, should be collected in a designated, clearly labeled hazardous waste container for solid chemical waste.

- **Liquid Waste:** Unused stock solutions, working solutions, and contaminated cell culture medium should be collected in a labeled, sealed container for halogenated organic waste. Do not pour down the drain.
- **Decontamination:** Work surfaces should be decontaminated with an appropriate cleaning agent after handling MK-204.
- **Disposal:** All waste must be disposed of in accordance with local, state, and federal regulations for hazardous chemical waste. Contact your institution's Environmental Health and Safety (EHS) department for specific guidelines and to arrange for professional waste disposal.

Disclaimer: This document provides general guidance. Always consult the most recent and complete Safety Data Sheet (SDS) provided by the manufacturer before handling MK-204 and adhere to all institutional safety protocols.

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References

- 1. medchemexpress.com [medchemexpress.com]
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